

1,6-Pyrenediol CAS number and molecular weight

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Compound of Interest

Compound Name: 1,6-Pyrenediol

Cat. No.: B1210964

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An In-Depth Technical Guide to **1,6-Pyrenediol** for Researchers

This technical guide provides an in-depth overview of **1,6-Pyrenediol**, a hydroxylated derivative of the polycyclic aromatic hydrocarbon (PAH) pyrene. This document is intended for researchers, scientists, and drug development professionals, offering key data, potential research applications, and generalized experimental methodologies.

Core Compound Identification

1,6-Pyrenediol, also known as 1,6-dihydroxypyrene, is a key metabolite of pyrene, a common environmental pollutant.^[1] Its chemical structure, featuring hydroxyl groups on the pyrene core, enhances its solubility in polar solvents compared to its parent compound and influences its chemical and biological activities.^[1]

Table 1: Chemical and Physical Properties of 1,6-Pyrenediol

Property	Value	Reference
CAS Number	10262-84-7	[2]
Molecular Formula	C ₁₆ H ₁₀ O ₂	[1][2]
Molecular Weight	234.25 g/mol	[1][3]
Synonyms	1,6-Dihydroxypyrene, Pyrene-1,6-diol	[1][2]
Appearance	Colorless solid	[4]

Research Applications and Significance

1,6-Pyrenediol is a molecule of significant interest across several scientific disciplines due to its unique properties.

- **Fluorescent Probes:** Its intrinsic fluorescent properties make it a valuable tool in biochemical assays and imaging techniques.[1]
- **Material Science:** It serves as a monomer or building block for the synthesis of conjugated polymers and other materials with tailored electronic and optical properties for potential use in organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).[1][5]
- **Environmental Science:** As a metabolite of pyrene, **1,6-pyrenediol** is an important biomarker for monitoring the environmental fate and biodegradation of PAHs in soil and aquatic systems.[1]
- **Toxicology and Health:** Research indicates that **1,6-pyrenediol** interacts with biological systems and can form DNA adducts, raising concerns about its potential mutagenicity and carcinogenicity, similar to other PAHs.[1]

Experimental Protocols and Methodologies

Detailed experimental protocols for **1,6-Pyrenediol** are often specific to the research application. However, general methodologies for its synthesis are described below.

Synthesis of 1,6-Pyrenediol

Two primary methods for synthesizing **1,6-Pyrenediol** are commonly cited: chemical hydroxylation and microbial biotransformation.^[1]

1. Chemical Synthesis via Hydroxylation of Pyrene

This method involves the direct oxidation of pyrene to introduce hydroxyl groups at the 1 and 6 positions.

- Principle: Selective introduction of hydroxyl groups onto the pyrene core using oxidizing agents.
- Reagents: Pyrene, a suitable organic solvent (e.g., carbon tetrachloride), and an oxidizing agent (e.g., hydrogen peroxide, peracids, or bromine followed by hydrolysis).^[1]^[6]
- Generalized Protocol:
 - Dissolve pyrene in an appropriate organic solvent under an inert atmosphere (e.g., N₂).
 - Slowly add the oxidizing agent to the stirred solution at a controlled temperature.
 - Allow the reaction to proceed for a specified time (e.g., 24-48 hours).
 - Monitor the reaction progress using techniques like Thin Layer Chromatography (TLC).
 - Upon completion, collect the precipitate by filtration.
 - Purify the crude product by washing with a solvent like methanol, followed by recrystallization from a suitable solvent (e.g., toluene) to yield **1,6-Pyrenediol**.^[6]

Caption: Generalized workflow for the chemical synthesis of **1,6-Pyrenediol**.

2. Biotransformation

Certain microorganisms are capable of hydroxylating pyrene as part of their metabolic processes.

- Principle: Utilization of microbial enzymatic pathways to convert pyrene into **1,6-Pyrenediol**.^[1]

- Generalized Protocol:
 - Culture a selected microbial strain (e.g., certain bacteria or fungi) in a suitable growth medium.
 - Introduce pyrene to the culture as the substrate.
 - Incubate the culture under controlled conditions (temperature, pH, aeration) for a period to allow for biotransformation.
 - After incubation, separate the biomass from the culture medium.
 - Extract the metabolites, including **1,6-Pyrenediol**, from the medium using an appropriate organic solvent.
 - Purify the extracted compound using chromatographic techniques (e.g., column chromatography, HPLC).

Biological Activity and Potential Signaling Pathways

The biological activity of **1,6-Pyrenediol** is an area of active research, particularly concerning its interaction with DNA and cellular signaling cascades.^[1] While specific pathways for **1,6-Pyrenediol** are not yet fully elucidated, the mechanisms of related PAH metabolites, such as Benzo[a]pyrene-7,8-diol-9,10-epoxide (B[a]PDE), offer a valuable model for potential investigation.

B[a]PDE, a carcinogenic metabolite of benzo[a]pyrene, is known to induce the expression of cyclooxygenase-2 (COX-2), a key enzyme in inflammation and cancer, through the activation of specific signaling pathways.^[7] It is plausible that **1,6-Pyrenediol**, as a diol metabolite of a PAH, could engage similar cellular machinery.

Potential Signaling Pathway Activation by PAH Metabolites

Research on B[a]PDE has shown activation of the following pathways leading to COX-2 expression:^[7]

- MAPK/AP-1 Pathway: Activation of Mitogen-Activated Protein Kinases (MAPKs) such as ERK and p38, which in turn activates the transcription factor Activator Protein-1 (AP-1).

- IKK β /NF- κ B Pathway: Activation of the I κ B kinase (IKK) complex, leading to the activation of the transcription factor Nuclear Factor-kappa B (NF- κ B).

These pathways are central to cellular responses to stress, inflammation, and carcinogenesis.

Caption: Potential signaling pathways activated by PAH metabolites like B[a]PDE.

This guide provides a foundational understanding of **1,6-Pyrenediol** for research and development purposes. Scientists are encouraged to consult primary literature for specific, detailed protocols tailored to their experimental needs.

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